

# 4-benzyloxy-3-methoxyphenol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Benzyloxy-3-methoxyphenol

Cat. No.: B023850

[Get Quote](#)

## An In-depth Technical Guide to 4-Benzyloxy-3-methoxyphenol

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-benzyloxy-3-methoxyphenol**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

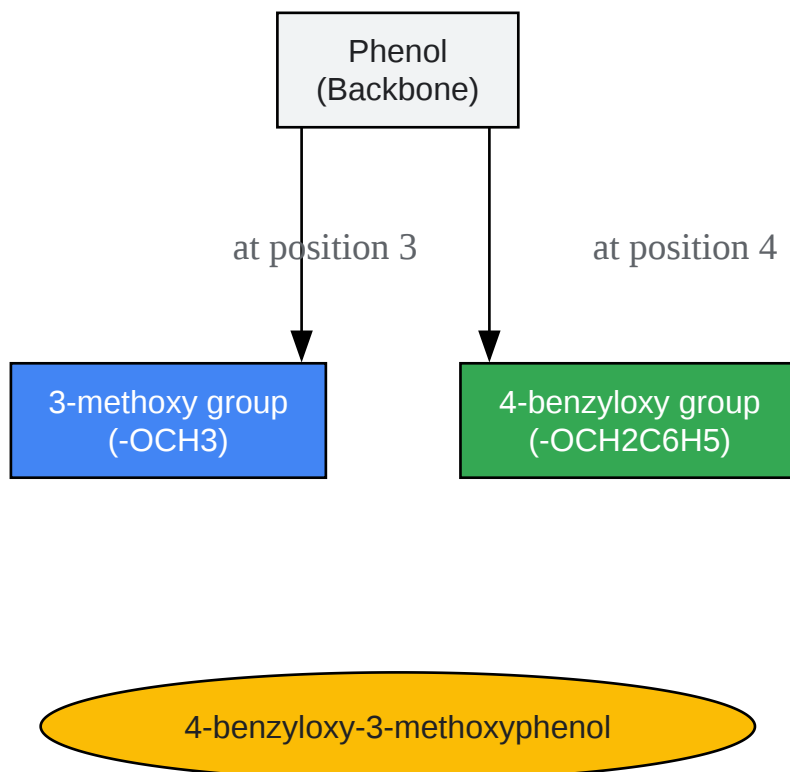
## Core Molecular Data

**4-Benzyloxy-3-methoxyphenol**, also known as 3-Methoxy-4-(phenylmethoxy)phenol, is an aromatic organic compound. Its fundamental molecular properties are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>3</sub>	[1][2][3][4]
Molecular Weight	230.26 g/mol	[1][2][3][4]
CAS Number	40232-88-0	[1][2][3][4]
Appearance	Pale Beige to Light Beige Solid	[3]
Melting Point	76-78°C	[3]
Boiling Point (Predicted)	390.7 ± 27.0 °C	[3]
Density (Predicted)	1.171 ± 0.06 g/cm <sup>3</sup>	[3]
pKa (Predicted)	9.95 ± 0.20	[3]

## Logical Structure of the Compound

The chemical name "**4-benzyloxy-3-methoxyphenol**" describes the arrangement of its constituent functional groups attached to a central phenol ring. The following diagram illustrates this structural relationship.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. CAS # 40232-88-0, 4-Benzyloxy-3-Methoxyphenol: more information. [www.chemblink.com]
- 3. chembk.com [chembk.com]
- 4. 40232-88-0 CAS|4-Benzyloxy-3-methoxyphenol|生产厂家|价格信息 [m.chemicalbook.com]
- To cite this document: BenchChem. [4-benzyloxy-3-methoxyphenol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023850#4-benzyloxy-3-methoxyphenol-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)